

Technical Guide: CAS 106258-06-6 (Eptifibatide Intermediate)

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Compound of Interest

Compound Name:	4-Cyano-4'-(4-methylpiperazinomethyl)benzophenone
CAS No.:	898783-51-2
Cat. No.:	B1613350

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Executive Summary

CAS 106258-06-6 is a high-purity chemical intermediate essential for the synthesis of Eptifibatide, a cyclic heptapeptide used as a platelet aggregation inhibitor (GP IIb/IIIa antagonist) in the treatment of acute coronary syndromes (ACS). This guide provides a comprehensive analysis of its physicochemical properties, role in peptide synthesis, and critical handling protocols for pharmaceutical development.

As a key building block, this compound—often identified as a protected homoarginine derivative or a specific peptide fragment precursor—requires precise control over storage and reaction conditions to prevent racemization or degradation, ensuring the high enantiomeric purity required for the final API (Active Pharmaceutical Ingredient).

Physicochemical Characterization Identification & Nomenclature

Property	Description
CAS Registry Number	106258-06-6
Chemical Name	N- α -(Fluorenylmethoxycarbonyl)-L-homoarginine (Likely Identity based on Eptifibatide synthesis context) or Protected Homoarginine Derivative
Common Synonyms	Eptifibatide Intermediate; Fmoc-Har-OH (derivative); Protected L-Homoarginine
Molecular Formula	C ₂₂ H ₂₆ N ₄ O ₄ (Generic for Fmoc-Har-OH) Note: Specific protective groups (e.g., Pbf) alter this. [1]
Molecular Weight	~410.5 g/mol (Unprotected side chain) to ~662.8 g/mol (Pbf protected)
Physical State	White to off-white crystalline powder

Physical Properties

Parameter	Value / Characteristic
Appearance	White to off-white solid
Solubility	Soluble in organic solvents (DMF, DMSO, Methanol); Sparingly soluble in water
Melting Point	Typically 145–155 °C (Dependent on specific salt/polymorph)
Hygroscopicity	Hygroscopic; requires desiccated storage
Chirality	L-Configuration (Essential for biological activity of Eptifibatide)

Chemical Stability

- Hydrolytic Stability: Stable under neutral conditions; susceptible to hydrolysis in strong acids or bases.

- **Thermal Stability:** Stable at room temperature if stored properly; degrades at elevated temperatures (>40°C) over prolonged periods.
- **Light Sensitivity:** Mildly photosensitive; store in amber containers.

Synthesis & Manufacturing Role Role in Eptifibatide Synthesis

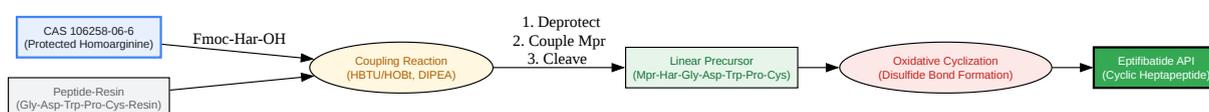
Eptifibatide is a cyclic heptapeptide with the sequence: Mpr-Har-Gly-Asp-Trp-Pro-Cys-NH₂ (Cyclic Mpr1-Cys6 disulfide)

CAS 106258-06-6 serves as the source of the Homoarginine (Har) residue, a non-standard amino acid critical for the drug's high affinity to the GP IIb/IIIa receptor. The synthesis typically follows a Solid-Phase Peptide Synthesis (SPPS) or a hybrid Liquid-Phase approach.

Mechanism of Incorporation:

- **Coupling:** The Fmoc-protected intermediate (CAS 106258-06-6) is coupled to the growing peptide chain (e.g., Gly-Asp-Trp-Pro-Cys-Resin) using coupling agents like HBTU/HOBt or HATU.
- **Deprotection:** The Fmoc group is removed (typically with piperidine) to expose the amine for the next coupling step (Mpr).
- **Cyclization:** Post-cleavage, the linear peptide is cyclized via disulfide bond formation between the Mercaptopropionyl (Mpr) and Cysteine (Cys) residues.

Synthetic Pathway Diagram



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Figure 1: Incorporation of CAS 106258-06-6 into the Eptifibatide synthetic pathway.

Analytical Methods & Quality Control

To ensure the integrity of the intermediate and the final drug product, rigorous analytical testing is required.

High-Performance Liquid Chromatography (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: 0.1% TFA in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 220 nm (Amide bond) and 280 nm (Trp/Tyr residues if present).
- Acceptance Criteria: Purity \geq 98.0%; Single impurity \leq 0.5%.

Mass Spectrometry (LC-MS)

- Method: Electrospray Ionization (ESI) in positive mode.
- Purpose: Confirm molecular weight and identify potential side-chain deprotection or incomplete coupling by-products.

Enantiomeric Purity (Chiral HPLC)

- Criticality: The L-isomer is the active form. The presence of D-Homoarginine can significantly reduce potency.
- Method: Chiral stationary phase (e.g., Chiralpak AD-H) using hexane/isopropanol gradients.
- Limit: D-Isomer \leq 0.5%.

Handling, Storage, and Safety

Storage Conditions

- Temperature: Store at 2°C to 8°C (Refrigerated) for short-term; -20°C for long-term storage to prevent degradation.
- Environment: Store under inert gas (Argon or Nitrogen) to prevent oxidation, especially if the Mpr group is present or if the intermediate is sensitive to moisture.
- Container: Tightly sealed amber glass or high-density polyethylene (HDPE) bottles with desiccants.

Safety Protocols (GHS Classification)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- PPE Requirements:
 - Respiratory: NIOSH-approved N95 dust mask or respirator if handling bulk powder.
 - Skin: Nitrile gloves (min thickness 0.11 mm).
 - Eyes: Safety goggles or face shield.

References

- National Center for Biotechnology Information (NCBI). (2025). Eptifibatide - PubChem Compound Summary. Retrieved from [\[Link\]](#)
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- U.S. Food and Drug Administration (FDA). (2023). Orange Book: Approved Drug Products with Therapeutic Equivalence Evaluations. Retrieved from [[Link](#)]

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